

"Methyl 4-(bromomethyl)-2-methoxybenzoate" molecular weight and formula

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Compound of Interest

Compound Name: Methyl 4-(bromomethyl)-2-methoxybenzoate

Cat. No.: B1366345

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An In-Depth Technical Guide to **Methyl 4-(bromomethyl)-2-methoxybenzoate**

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **Methyl 4-(bromomethyl)-2-methoxybenzoate**, a key intermediate in organic synthesis. Designed for researchers, scientists, and professionals in drug development, this document delves into the compound's fundamental properties, synthesis, characterization, and safe handling, underpinned by established scientific principles and methodologies.

Core Molecular Identity

Methyl 4-(bromomethyl)-2-methoxybenzoate is a substituted aromatic compound with the CAS Number 74733-27-0.^{[1][2]} Its structure features a benzene ring with a methyl ester, a methoxy group, and a bromomethyl group, making it a versatile reagent for introducing a 2-methoxy-4-methoxycarbonylbenzyl moiety into target molecules.

Molecular Formula and Weight

The chemical formula for **Methyl 4-(bromomethyl)-2-methoxybenzoate** is C₁₀H₁₁BrO₃.^{[1][2]} This composition gives it a molecular weight of approximately 259.10 g/mol.^{[1][2]}

Structural and Physicochemical Properties

A summary of the key identifiers and properties for this compound is presented below.

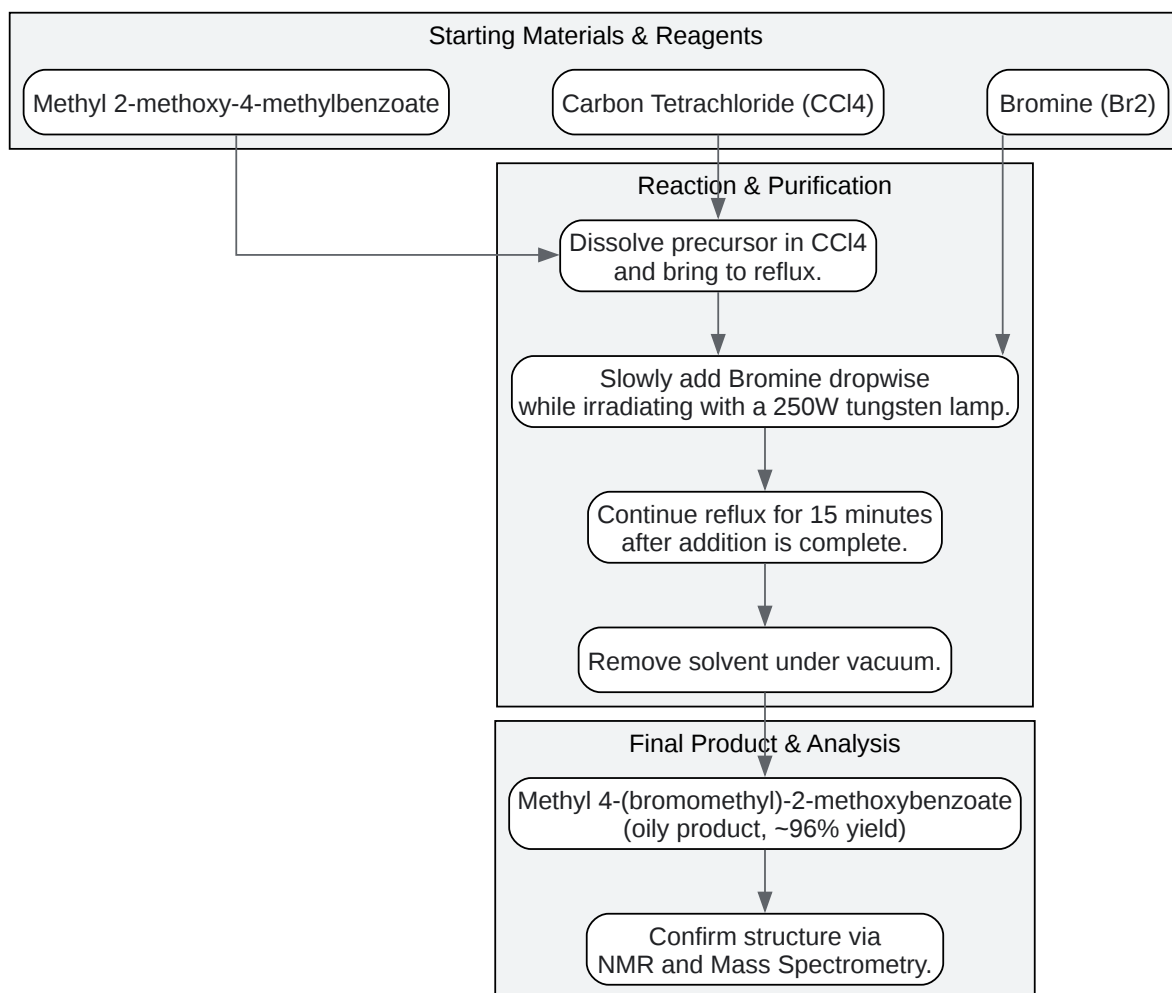
Property	Value	Source(s)
Molecular Formula	C10H11BrO3	PubChem[2], ChemicalBook[1]
Molecular Weight	259.10 g/mol	PubChem[2], ChemicalBook[1]
CAS Number	74733-27-0	PubChem[2], ChemicalBook[1]
IUPAC Name	methyl 4-(bromomethyl)-2-methoxybenzoate	PubChem[2]
Appearance	Oily product	ChemicalBook[1]
Primary Hazards	Irritant	PubChem[2]

Synthesis and Purification

The synthesis of **Methyl 4-(bromomethyl)-2-methoxybenzoate** is typically achieved through the bromination of its methyl-substituted precursor, Methyl 2-methoxy-4-methylbenzoate. This reaction is a free-radical substitution on the benzylic carbon.

Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **Methyl 4-(bromomethyl)-2-methoxybenzoate**.



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Caption: Workflow for the synthesis of **Methyl 4-(bromomethyl)-2-methoxybenzoate**.

Detailed Experimental Protocol

The following protocol is based on a reported synthesis and provides a self-validating system for producing the target compound.^[1]

- **Reaction Setup:** In a suitable reaction vessel, a mixture of methyl 2-methoxy-4-methylbenzoate (21.625 g, 120 mmol) is dissolved in carbon tetrachloride (240 mL) and brought to reflux.^[1] The choice of carbon tetrachloride as a solvent is crucial as it is non-reactive under these free-radical conditions.
- **Initiation and Bromination:** The reaction mixture is irradiated with a 250W tungsten lamp.^[1] This irradiation provides the energy to initiate the free-radical chain reaction by homolytically cleaving the bromine molecule. Bromine (6.19 mL, 120 mmol) dissolved in carbon tetrachloride (75 mL) is then added dropwise over a period of 1.5 hours to the refluxing mixture.^[1] The slow addition is critical to control the reaction rate and prevent the formation of dibrominated byproducts.
- **Reaction Completion and Work-up:** After the addition is complete, the reaction is continued at reflux for an additional 15 minutes to ensure full conversion of the starting material.^[1]
- **Purification:** Upon completion, the reaction mixture is concentrated by removing the solvent under vacuum.^[1] This process yields **Methyl 4-(bromomethyl)-2-methoxybenzoate** as an oily product with a high yield of approximately 96%.^[1]

Analytical Characterization

To ensure the identity and purity of the synthesized compound, a combination of spectroscopic techniques is employed.

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** The structure can be confirmed by ¹H NMR. The expected signals in a 400 MHz spectrum using CDCl₃ as a solvent would include singlets for the two methyl groups (one from the ester and one from the methoxy group) and the benzylic protons, along with aromatic proton signals.^[1]
- **Mass Spectrometry (MS):** Mass spectrometry can be used to confirm the molecular weight of the compound. A reported analysis showed a molecular ion peak at m/z 259 [M+1]⁺, which corresponds to the protonated molecule.^[1]

Applications in Research and Development

Methyl 4-(bromomethyl)-2-methoxybenzoate is a valuable intermediate in organic synthesis. The presence of the reactive bromomethyl group allows for its use in alkylation reactions, particularly for attaching the substituted benzyl group to nucleophiles such as amines, phenols, and thiols.

While specific applications for this exact isomer are not extensively documented in the provided search results, the utility of structurally similar compounds suggests its potential in:

- **Pharmaceutical Synthesis:** Related compounds like Methyl 4-(bromomethyl)benzoate are crucial intermediates in the synthesis of drugs such as Imatinib, a tyrosine kinase inhibitor used in cancer therapy.^[3] Isomers like Methyl 2-(bromomethyl)-4-methoxybenzoate are also noted for their role in developing pharmaceutical compounds.^{[4][5]}
- **Material Science:** The structural motif can be incorporated into larger molecules to synthesize new polymers and other advanced materials.^{[6][7]}

The strategic placement of the methoxy and methyl ester groups on the aromatic ring can influence the reactivity and properties of the final products, making this a compound of interest for creating complex molecular architectures.

Safety and Handling

Hazard Identification

Methyl 4-(bromomethyl)-2-methoxybenzoate is classified as an irritant.^[2] Due to the lachrymatory nature of similar benzylic bromides, it is essential to handle this compound with appropriate personal protective equipment (PPE).

Storage and Handling Recommendations

- **Storage:** It is recommended to store this compound in a cool, dry, and well-ventilated area.
- **Handling:** All handling should be performed in a well-ventilated fume hood. Appropriate PPE, including safety goggles, gloves, and a lab coat, must be worn.

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